Application Notes & Protocols: 1-Chloropyrido[3,4-d]pyridazine in Materials Science

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Compound of Interest

Compound Name:	*1-Chloropyrido[3,4-d]pyridazine*
CAS No.:	*162022-92-6*
Cat. No.:	*B070527*

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Prepared by: Gemini, Senior Application Scientist

For: Researchers, scientists, and drug development professionals exploring novel heterocyclic compounds in materials science.

Introduction

1-Chloropyrido[3,4-d]pyridazine is a halogenated nitrogen-containing heterocyclic compound. While its direct applications in materials science are an emerging area of research, its structural motifs—a pyridopyridazine core and a reactive chloro group—suggest significant potential. The π-deficient nature of the pyridopyridazine system, arising from the presence of three nitrogen atoms, makes it an excellent electron-acceptor. This property is highly desirable for the development of advanced organic electronic materials. Furthermore, the chlorine atom at the 1-position serves as a versatile synthetic handle for introducing a wide array of functional groups via cross-coupling or nucleophilic substitution reactions.[1][2][3]

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This guide provides an in-depth exploration of the prospective applications of **1-Chloropyrido[3,4-d]pyridazine** in materials science, grounded in the established performance of analogous pyridazine and pyridine-based materials.[4][5] It offers detailed protocols for the synthesis of novel materials, aiming to equip researchers with the foundational knowledge to innovate in this promising field.

Potential as a Building Block for Organic Light-Emitting Diode (OLED) Emitters

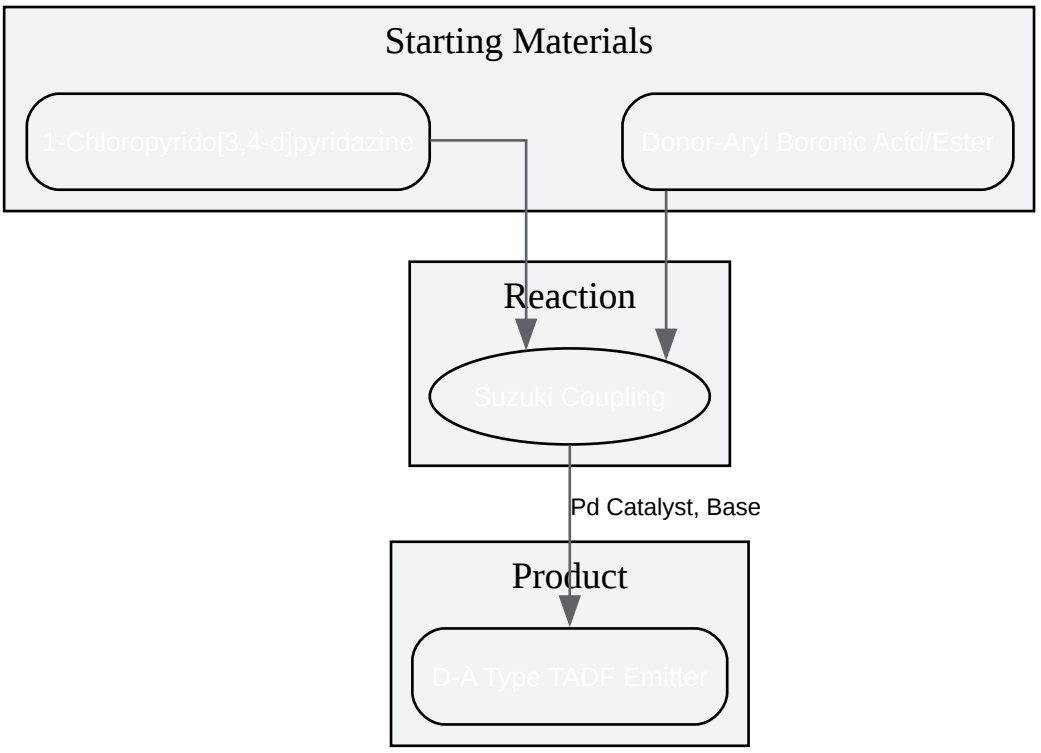
Scientific Rationale:

The pyridopyridazine core is intrinsically electron-deficient, making it an ideal acceptor moiety in a donor-acceptor (D-A) type fluorophore architecture. By coupling an electron-donating molecule to the 1-position of **1-Chloropyrido[3,4-d]pyridazine**, it is possible to create a molecule with a small singlet-triplet energy gap (ΔEST). This is a key characteristic for enabling Thermally Activated Delayed Fluorescence (TADF), a mechanism that allows for the harvesting of both singlet and triplet excitons, potentially leading to near-100% internal quantum efficiency in OLEDs.[6][7]

The chlorine atom on the pyridopyridazine ring is a prime site for palladium-catalyzed cross-coupling reactions, such as the Suzuki or Buchwald-Hartwig reactions, to attach various donor units.

Diagram of Proposed OLED Emitter Synthesis:

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Caption: Synthetic route to a D-A type OLED emitter.

Protocol 1: Synthesis of a Donor-Acceptor Emitter via Suzuki Coupling

This protocol describes a hypothetical synthesis of a donor-acceptor molecule where a carbazole-based donor is coupled to the **1-Chloropyrido[3,4-d]pyridazine** acceptor.

Materials:

- **1-Chloropyrido[3,4-d]pyridazine**
- 9-Phenyl-9H-carbazole-3-boronic acid
- Palladium(II) acetate (Pd(OAc)2)
- Tricyclohexylphosphine (PCy3)

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- Potassium phosphate (K3PO4)
- Toluene (anhydrous)
- Water (degassed)
- Standard glassware for inert atmosphere synthesis (Schlenk line)

Procedure:

- To a Schlenk flask, add **1-Chloropyrido[3,4-d]pyridazine** (1.0 mmol), 9-Phenyl-9H-carbazole-3-boronic acid (1.2 mmol), Pd(OAc)2 (0.02 mmol), and PCy3 (0.04 mmol).
- Add K3PO4 (3.0 mmol).
- Evacuate and backfill the flask with argon three times.
- Add anhydrous toluene (20 mL) and degassed water (2 mL) via syringe.
- Heat the reaction mixture to 100 °C and stir for 24 hours under an argon atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and add ethyl acetate (50 mL).
- Wash the organic layer with water (3 x 30 mL) and brine (1 x 30 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the final D-A emitter.

Characterization:

- NMR Spectroscopy (^{1}H and ^{13}C): To confirm the molecular structure.
- Mass Spectrometry: To verify the molecular weight.

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- Photophysical Measurements: To determine the absorption and emission spectra, quantum yield, and excited-state lifetimes.

Hypothetical Photophysical Data	Value
Absorption λmax (in Toluene)	380 nm
Emission λmax (in Toluene)	520 nm (Green)
Photoluminescence Quantum Yield (ΦPL)	> 80%
ΔEST	< 0.2 eV

Potential as a Core for Fluorescent Chemosensors

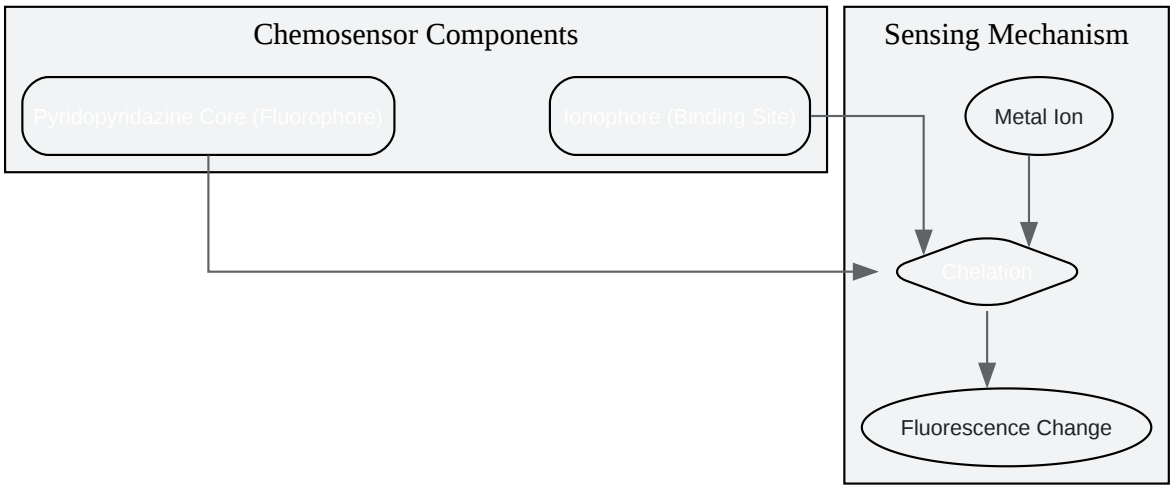
Scientific Rationale:

The nitrogen atoms in the pyridopyridazine ring can act as binding sites for metal ions.[8] The chelation of a metal ion can significantly alter the electronic structure of the molecule, leading to a change in its fluorescence properties (either enhancement or quenching). This phenomenon, known as chelation-enhanced fluorescence (CHEF) or chelation-induced fluorescence quenching, is the basis for many fluorescent chemosensors.[8]

By functionalizing the **1-Chloropyrido[3,4-d]pyridazine** with a suitable ionophore or another coordinating group, it is possible to design a sensor that is selective for a specific metal ion. The chloro-substituent allows for the facile introduction of such functionalities.

Diagram of a Proposed Fluorescent Chemosensor:

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and cross-coupling reactions of imidomethyltrifluoroborates with aryl chlorides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. “Pyridopyridazine”: A Versatile Nucleus in Pharmaceutical Field [scirp.org]
- 6. Frontiers | Fast Delayed Emission in New Pyridazine-Based Compounds [frontiersin.org]
- 7. Highly efficient orange OLEDs with narrow-emitting symmetric tetradentate platinum(ii) complexes based on rigid steric hindrance aza-triptycene pyridazine ligands - Inorganic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]

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- 8. mdpi.com [mdpi.com]
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